

Essential Safety and Operational Guide for Handling ADX71441

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Compound of Interest

Compound Name: ADX71441

Cat. No.: B15620548

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ADX71441**. The following procedural guidance is intended to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Compound Information

Identifier	Information
IUPAC Name	N-[5-[4-[(4-chloro-3-fluorophenyl)methyl]-6-methoxy-3,5-dioxo-1,2,4-triazin-2-yl]-2-fluorophenyl]acetamide[1]
CAS Number	1207440-88-7[1]
Molecular Formula	C ₁₉ H ₁₅ ClF ₂ N ₄ O ₄ [1]
Molar Mass	436.80 g·mol ⁻¹ [1]
Mechanism of Action	Positive allosteric modulator of the GABAB receptor.[1][2][3]

Personal Protective Equipment (PPE)

When handling **ADX71441**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Gloves	Nitrile or other chemical-resistant gloves. Double gloving is recommended.	Protect skin from contact.
Eye Protection	Safety glasses with side shields or goggles.	Protect eyes from splashes or dust.
Lab Coat	Standard laboratory coat.	Protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling powders.	Avoid inhalation of dust or aerosols.

Handling and Storage

Handling:

- Handle **ADX71441** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Use appropriate tools for weighing and transferring the compound to avoid contamination.

Storage:

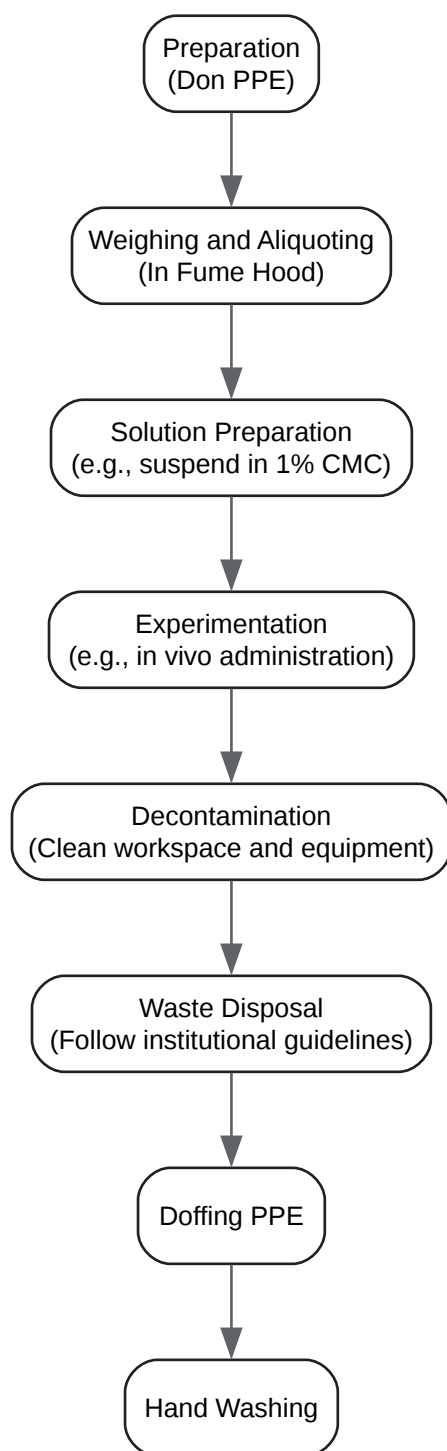
- Store in a tightly sealed container.

- Recommended storage is at room temperature in the continental US; however, this may vary for other locations.[\[2\]](#)
- Always refer to the Certificate of Analysis for specific storage recommendations.[\[2\]](#)

Experimental Protocols

Preparation for In Vivo Studies: A common method for preparing **ADX71441** for intraperitoneal (IP) injection in animal studies involves suspending the compound in a vehicle solution. A published protocol uses a solution of 1% carboxymethyl cellulose (CMC) in water.[\[4\]](#)

Experimental Workflow for Handling **ADX71441**



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Caption: Workflow for the safe handling of **ADX71441** from preparation to disposal.

Disposal Plan

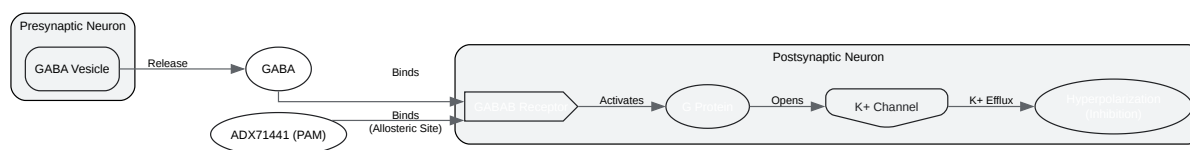
Dispose of **ADX71441** and any contaminated materials in accordance with all applicable federal, state, and local regulations. As a research chemical, it should be treated as hazardous waste unless otherwise specified.

- **Unused Compound:** Dispose of as chemical waste through your institution's environmental health and safety office.
- **Contaminated Materials:** Any materials that have come into contact with **ADX71441**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.

Signaling Pathway

ADX71441 is a positive allosteric modulator (PAM) of the GABAB receptor.^{[1][2][3]} This means it binds to a site on the receptor that is different from the binding site of the endogenous ligand, GABA. This binding enhances the receptor's response to GABA, leading to an increased inhibitory effect.

ADX71441 Mechanism of Action



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Caption: **ADX71441** enhances GABA-mediated inhibition via the GABAB receptor.

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References

- [1. ADX-71441 - Wikipedia \[en.wikipedia.org\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. The drug candidate, ADX71441, is a novel, potent and selective positive allosteric modulator of the GABAB receptor with a potential for treatment of anxiety, pain and spasticity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. The GABAB Positive Allosteric Modulator ADX71441 Attenuates Alcohol Self-Administration and Relapse to Alcohol Seeking in Rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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